# Personal protective equipment for handling NSC12

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *NSC12* |
| *Cat. No.:* | *B10752732* |

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# Essential Safety and Handling Guide for NSC12

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **NSC12**, an orally available pan-FGF trap with promising antitumor activity.[1] Adherence to these guidelines is essential to ensure personnel safety and mitigate environmental contamination. **NSC12** functions as an extracellular trap for fibroblast growth factor 2 (FGF2), interfering with its interaction with the FGF receptor 1 (FGFR1).[2]

## Personal Protective Equipment (PPE)

Given that **NSC12** is an antineoplastic agent, stringent PPE protocols must be followed at all times. The following table summarizes the required PPE for handling **NSC12** in solid (powder) and solution forms.

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| Task | Gowning &Gloves | Eye & Face Protection | Respiratory Protection |
|---|---|---|---|
| Handling Solid NSC12 (e.g., weighing, aliquoting) | Double chemotherapy-tested gloves, disposable gown with solid front and tight-fitting cuffs. [3][4] | Safety goggles and a face shield. | NIOSH-approved respirator (e.g., N95) |
| Preparing NSC12 Solutions | Double chemotherapy-tested gloves, disposable gown with solid front and tight-fitting cuffs. [3][4] | Safety goggles. | Work within a certified chemical fume hood. |
| Administering NSC12 to cell cultures | Double chemotherapy-tested gloves, disposable gown. | Safety glasses. | Work within a biological safety cabinet (BSC). |
| Handling NSC12-contaminated waste | Double chemotherapy-tested gloves, disposable gown. | Safety goggles. | Not generally required if waste is properly contained. |

# Operational Plan: Preparation of **NSC12** for In Vitro Assays

This protocol outlines the preparation of a 10 mM stock solution of **NSC12** in DMSO and its subsequent dilution for a cell-based assay.

## Materials:

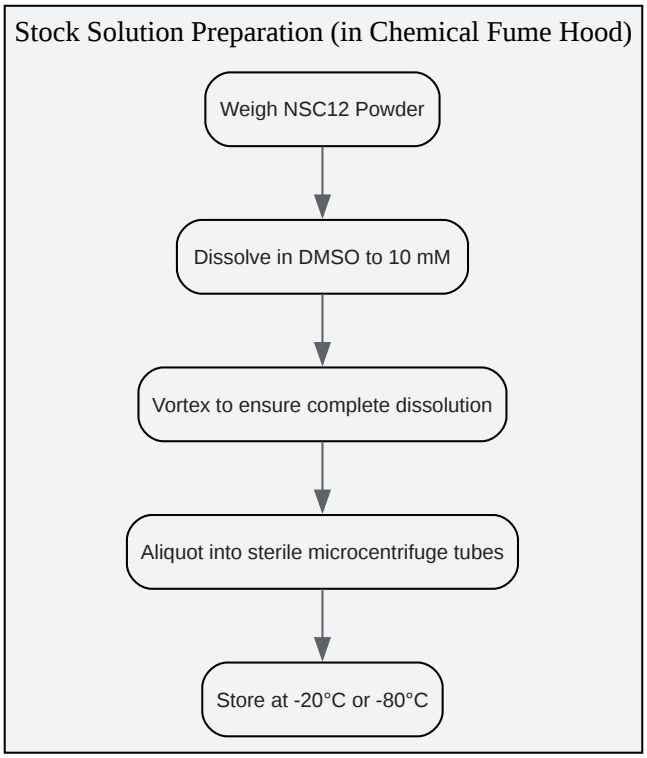
- **NSC12** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

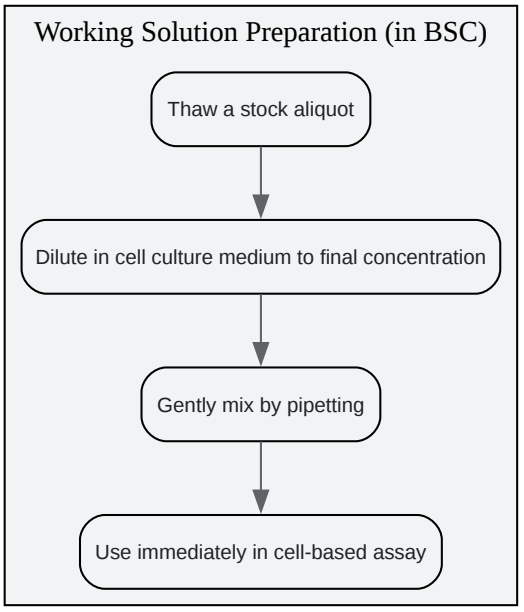
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- Sterile microcentrifuge tubes
- Sterile, pyrogen-free pipette tips
- Vortex mixer
- Calibrated pipettes

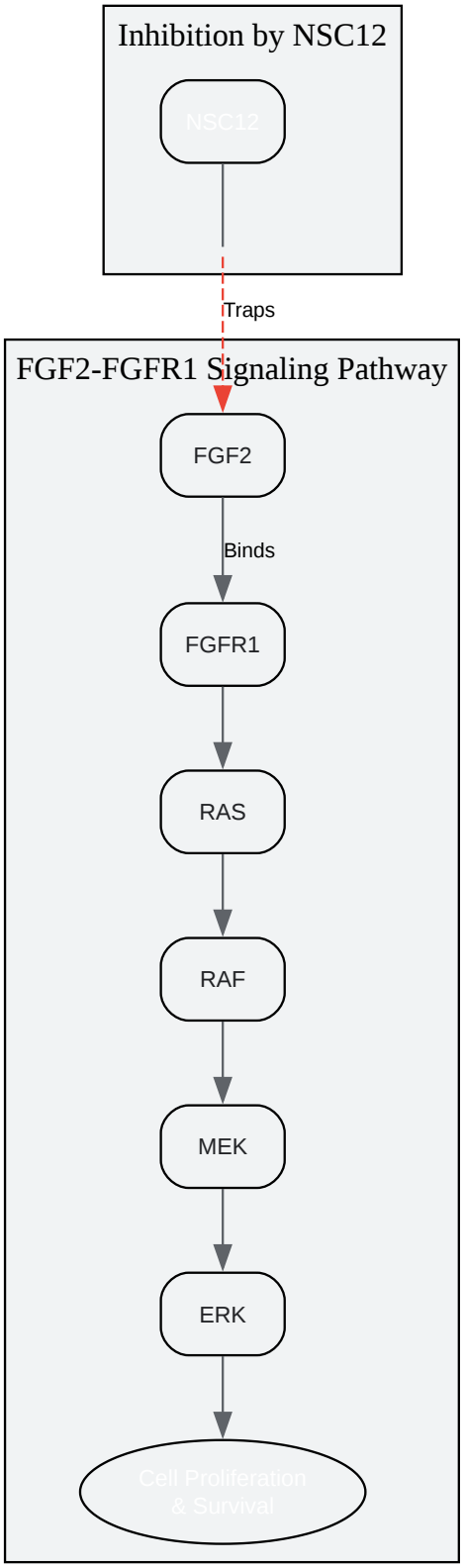
## Workflow for **NSC12** Solution Preparation

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# References

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- 4. pogo.ca [pogo.ca]
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